

# Disperse blue 291 chemical properties and structure

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An In-depth Technical Guide to Disperse Blue 291: Chemical Properties and Structure

### Introduction

**Disperse Blue 291** is a synthetic monoazo dye known for its application in the textile industry, particularly for dyeing synthetic fibers.[1][2] As a disperse dye, it possesses low water solubility and is applied from a fine aqueous dispersion.[3][4] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **Disperse Blue 291**, targeted towards researchers, scientists, and professionals in drug development and chemical analysis.

### **Chemical Structure and Identification**

**Disperse Blue 291** belongs to the single azo class of dyes. Its chemical structure is characterized by an azo group (-N=N-) connecting a substituted phenyl ring with a brominated and dinitrated phenyl ring. The systematic IUPAC name for **Disperse Blue 291** is N-[2-[(E)-(2-bromo-4,6-dinitrophenyl)diazenyl]-5-(diethylamino)-4-methoxyphenyl]acetamide.

The molecular structure gives rise to its characteristic blue color and its affinity for hydrophobic fibers like polyester.

Structural Identifiers:



Identifier	Value	
IUPAC Name	N-[2-[(E)-(2-bromo-4,6-dinitrophenyl)diazenyl]-5- (diethylamino)-4-methoxyphenyl]acetamide	
SMILES	CCN(CC)c1cc(NC(=O)C)c(cc1OC)N=Nc2c(Br)c c(cc2INVALID-LINK[O-])INVALID-LINK[O-]	
InChI	InChl=1S/C19H21BrN6O6/c1-5-24(6-2)16-9- 14(21-11(3)27)15(10-18(16)32-4)22-23-19- 13(20)7-12(25(28)29)8-17(19)26(30)31/h7- 10H,5-6H2,1-4H3,(H,21,27)/b23-22+[5]	

## **Physicochemical Properties**

The following table summarizes the key physicochemical properties of **Disperse Blue 291**.

Property	Value	Reference
CAS Number	56548-64-2	[1][6]
C.I. Number	113395	
Molecular Formula	C19H21BrN6O6	[6]
Molecular Weight	509.31 g/mol	[6][7][8]
Appearance	Dark blue tiny particles/grain	[2][9]
Boiling Point	700.4 °C at 760 mmHg	[6]
Density	1.54 g/cm <sup>3</sup>	[1][6]
Flash Point	377.4 °C	[1]
Water Solubility	Very low	[3][4]
рКа	13.43 ± 0.70 (Predicted)	[1][6]
XLogP3-AA	4.1	[8]

## **Experimental Protocols**



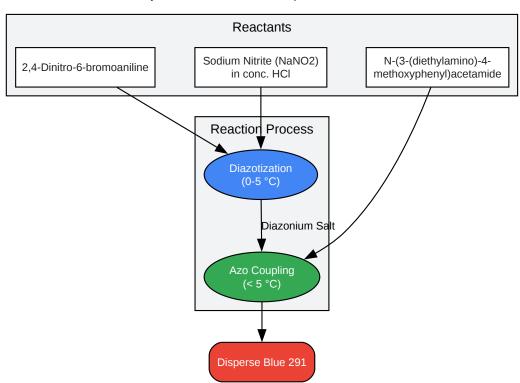
## **Synthesis of Disperse Blue 291**

The manufacturing process for **Disperse Blue 291** involves a two-step diazotization and coupling reaction.[1][2]

- 1. Diazotization of 2,4-Dinitro-6-bromoaniline:
- A cold solution of sodium nitrite is added to a solution of 2,4-Dinitro-6-bromoaniline in concentrated hydrochloric acid at a temperature of 0-5 °C. This reaction forms the diazonium salt.
- 2. Azo Coupling:
- The prepared diazonium salt solution is then added to a cold solution of the coupling component, N-(3-(diethylamino)-4-methoxyphenyl)acetamide.
- The mixture is stirred at a low temperature (< 5 °C) to facilitate the coupling reaction, which results in the formation of the **Disperse Blue 291** dye as a solid precipitate.
- The resulting solid is collected by filtration and can be further purified by crystallization.

Below is a workflow diagram illustrating the synthesis process.





Synthesis Workflow of Disperse Blue 291

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Caption: Synthesis workflow for **Disperse Blue 291**.

# Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

The analysis of disperse dyes, including **Disperse Blue 291**, is often carried out using High-Performance Liquid Chromatography (HPLC), frequently coupled with a Photodiode Array (PDA) detector and a mass spectrometer (MS) for enhanced identification and purity assessment.[10]



#### General Protocol Outline:

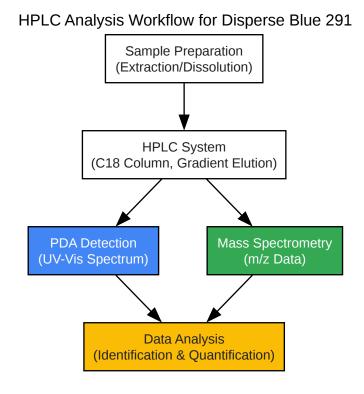
- Standard and Sample Preparation: Prepare standard solutions of **Disperse Blue 291** in a suitable solvent (e.g., methanol or dimethylformamide). Extract the dye from the sample matrix (e.g., textile fibers) using an appropriate solvent and sonication.
- Chromatographic Conditions:
  - Column: A reverse-phase C18 column is typically used.
  - Mobile Phase: A gradient of two solvents, such as water (often with an additive like formic acid) and an organic solvent like acetonitrile or methanol.
  - Flow Rate: Typically around 0.5 1.0 mL/min.
  - Injection Volume: 5 20 μL.

#### Detection:

- PDA Detector: Scans a range of wavelengths to obtain the UV-Vis spectrum of the eluting peaks, which aids in identification.
- Mass Spectrometry (MS): Provides mass-to-charge ratio (m/z) data, confirming the molecular weight of the compound and any impurities.[10]

The diagram below outlines the general workflow for the HPLC analysis of **Disperse Blue 291**.





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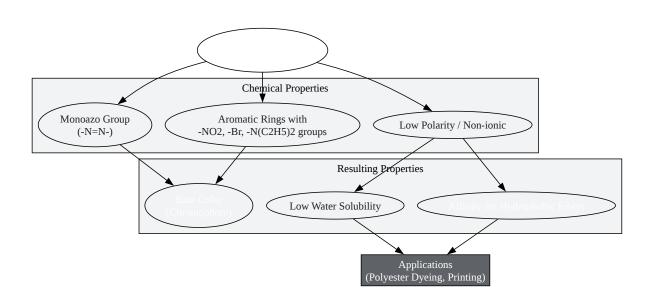
Caption: General workflow for HPLC analysis.

## **Applications and Significance**

**Disperse Blue 291** is primarily used for dyeing synthetic fibers such as polyester, nylon, and acrylic, as well as their blends.[1][2] Its molecular structure allows it to penetrate and bind with the amorphous regions of these hydrophobic fibers under high-temperature dyeing conditions.

Beyond its use in the textile and printing industries, it has also been noted for its use as a tracer compound in environmental testing and as a reference dye in metabolomics research due to its distinct spectral characteristics.[1]





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